

# A Comparative Guide to 2,3-Butanediol Production in Microbial Hosts

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The microbial production of **2,3-butanediol** (2,3-BDO), a versatile platform chemical with applications in the synthesis of polymers, solvents, and fuels, has garnered significant interest as a sustainable alternative to petroleum-based methods. A variety of microbial hosts, including bacteria and yeast, have been engineered and optimized for high-titer production of this valuable diol. This guide provides an objective comparison of **2,3-BDO** production in several key microbial systems, supported by experimental data, detailed methodologies, and pathway visualizations to aid researchers in selecting the most suitable host for their specific applications.

## **Performance Comparison of Microbial Hosts**

The efficiency of 2,3-BDO production varies significantly among different microbial hosts and is influenced by genetic modifications and fermentation strategies. The following tables summarize key production parameters—titer, yield, and productivity—achieved in prominent bacterial and yeast systems under fed-batch fermentation conditions, which are commonly employed to reach high product concentrations.

### **Bacterial Production of 2,3-Butanediol**

Bacteria, particularly species from the genera Klebsiella, Bacillus, Paenibacillus, and Enterobacter, are natural producers of 2,3-BDO and have been extensively studied and engineered for enhanced production.



Microbial Host	Strain	Substrate	Titer (g/L)	Yield (g/g)	Productiv ity (g/L·h)	Referenc e
Klebsiella pneumonia e	SDM	Glucose	150	-	4.21	[1][2]
Klebsiella pneumonia e	KCTC 2242 (Engineere d)	Glucose	-	0.46	-	[3]
Klebsiella oxytoca	FMCC-197	Sucrose & Molasses	~115	0.40	1.80	[cite: ]
Bacillus subtilis	CS13	Sucrose	132.4	0.45	2.45	[4][5]
Bacillus amyloliquef aciens	GAR (Engineere d)	Glycerol & Molasses	102.3	0.44	1.16	[6]
Paenibacill us polymyxa	DSM 365	Glucose	68.54	0.34	0.70	[5][7]
Enterobact er aerogenes	IAM1183 (Engineere d)	Sucrose	22.93	0.49	-	[8]

## **Yeast Production of 2,3-Butanediol**

Yeast, particularly the industrially robust Saccharomyces cerevisiae, is a promising host for 2,3-BDO production due to its tolerance to low pH and industrial inhibitors. However, as it is not a natural high-producer, significant metabolic engineering is often required.



Microbial Host	Strain	Substrate	Titer (g/L)	Yield (g/g)	Productiv ity (g/L·h)	Referenc e
Saccharom yces cerevisiae	Engineere d	Glucose	96.2	-	-	[9]
Saccharom yces cerevisiae	L7	Glucose & Acetic Acid	21.83	0.15	-	[9][10][11]
Saccharom yces cerevisiae	Engineere d	Glucose	-	0.42	-	[12]

# Metabolic Pathways for 2,3-Butanediol Synthesis

The biosynthesis of 2,3-BDO from pyruvate, a central metabolite of glycolysis, proceeds through a short series of enzymatic reactions. While the core pathway is similar across many microorganisms, the specific enzymes and their regulation can differ.

### **Bacterial 2,3-Butanediol Pathway**

In bacteria like Klebsiella pneumoniae and Bacillus subtilis, the pathway involves three key enzymes:  $\alpha$ -acetolactate synthase,  $\alpha$ -acetolactate decarboxylase, and **2,3-butanediol** dehydrogenase.[3][13][14][15]



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Bacterial **2,3-Butanediol** Synthesis Pathway

# Engineered 2,3-Butanediol Pathway in Saccharomyces cerevisiae

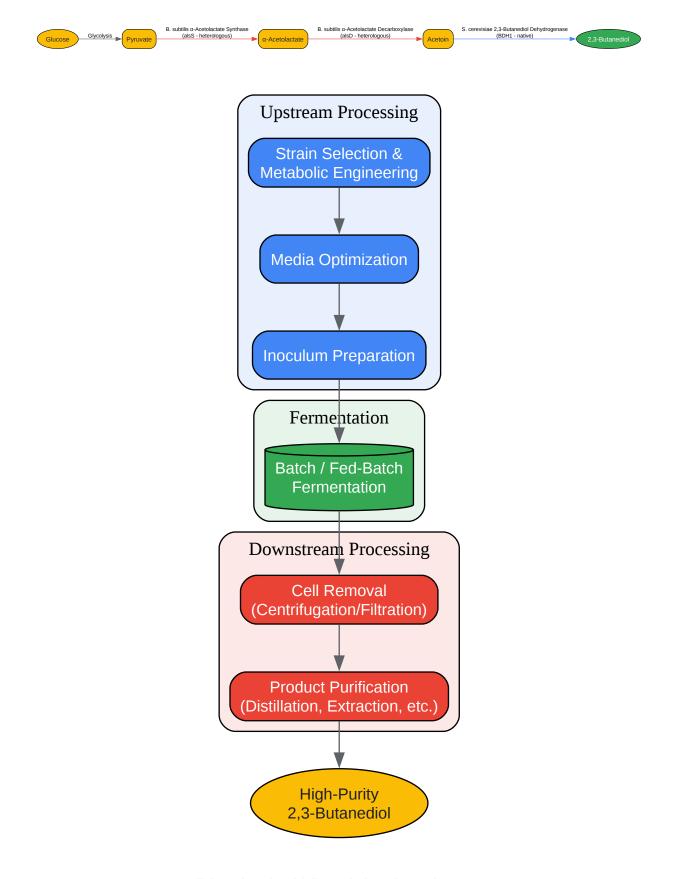






Saccharomyces cerevisiae can be engineered to produce 2,3-BDO by introducing the bacterial pathway genes. A common strategy involves expressing  $\alpha$ -acetolactate synthase (alsS) and  $\alpha$ -acetolactate decarboxylase (alsD) from a bacterial source, such as Bacillus subtilis, and utilizing the native butanediol dehydrogenase (BDH1).





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